

In-Depth Technical Guide: 4-(3,4,5-Trifluorophenyl)butyric Acid

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Compound of Interest

Compound Name: 4-(3,4,5-Trifluorophenyl)butanoic acid

Cat. No.: B13616150

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Executive Summary

4-(3,4,5-Trifluorophenyl)butyric acid is a specialized fluorinated organic intermediate belonging to the phenylbutyric acid class. Distinguished by the electron-withdrawing 3,4,5-trifluoro substitution pattern on the aromatic ring, this compound serves as a critical building block in two primary high-value sectors: liquid crystal materials engineering (where the trifluorophenyl moiety imparts negative dielectric anisotropy) and medicinal chemistry (as a metabolically stable bioisostere of phenylbutyric acid).

This guide provides a comprehensive structural analysis, synthetic pathways, and application logic for researchers, explicitly distinguishing this compound from the structurally similar Sitagliptin intermediate (3-amino-4-(2,4,5-trifluorophenyl)butyric acid).

Chemical Identity & Structural Analysis[1]

Nomenclature and Identification

- IUPAC Name: 4-(3,4,5-Trifluorophenyl)butanoic acid[1]
- Common Name: 3,4,5-Trifluorobenzenebutyric acid

- Molecular Formula: C₁₀H₉F₃O₂[2]
- Molecular Weight: 218.17 g/mol
- SMILES (Target): OC(=O)CCCC1=CC(F)=C(F)C(F)=C1[2]
- Key Precursor (Keto-Acid): 4-Oxo-4-(3,4,5-trifluorophenyl)butyric acid (CAS: 898765-87-2)[1]

Structural Bioisosterism & Electronic Effects

The 3,4,5-trifluoro substitution pattern creates a unique electronic environment compared to the unsubstituted phenyl ring.

Feature	Effect on Molecule	Application Relevance
Electronic Character	Highly electron-deficient aromatic ring due to three fluorine atoms.	Increases acidity of phenols (if present) and alters - stacking interactions in liquid crystals.
Lipophilicity (LogP)	Increased lipophilicity (LogP +0.5 to +0.8 vs. phenyl).	Enhances membrane permeability in drug design; modifies phase transition temperatures in mesogens.
Metabolic Stability	Blocks metabolic oxidation at the 3, 4, and 5 positions (para and meta).	Extends half-life of pharmaceutical candidates by preventing CYP450 hydroxylation.
Dipole Moment	Strong dipole moment directed away from the ring.	Critical for inducing negative dielectric anisotropy () in liquid crystal displays (VA-LCDs).

Critical Distinction: The "Sitagliptin Error"

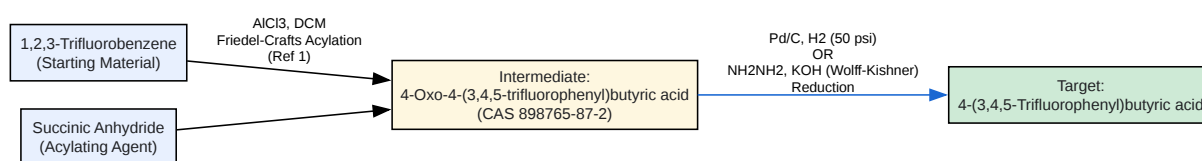
Researchers often confuse this target with the Sitagliptin intermediate. The distinction is vital for synthetic planning.

- Target: 3,4,5-trifluoro substitution, no amino group. (Liquid Crystals/HDAC inhibitors)
- Sitagliptin Intermediate: 2,4,5-trifluoro substitution, -amino group. [3][4][5][6][7] (DPP-4 Inhibitors) [2][3]

Synthesis & Manufacturing Protocols

The synthesis of 4-(3,4,5-trifluorophenyl)butyric acid typically proceeds via a Friedel-Crafts Acylation followed by a Carbonyl Reduction. This route is preferred for its scalability and the availability of 1,2,3-trifluorobenzene.

Synthetic Pathway Visualization



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Figure 1: Two-step synthetic route from commodity fluorobenzenes to the target acid.

Detailed Experimental Protocol

Step 1: Friedel-Crafts Acylation

Objective: Synthesis of 4-Oxo-4-(3,4,5-trifluorophenyl)butyric acid.

- Reagents: 1,2,3-Trifluorobenzene (1.0 eq), Succinic Anhydride (1.1 eq), Aluminum Chloride (AlCl_3 , 2.2 eq).
- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane.
- Procedure:

- Suspend AlCl_3 in DCM at 0°C .
- Add Succinic Anhydride portion-wise.
- Add 1,2,3-Trifluorobenzene dropwise (exothermic).
- Allow to warm to RT and stir for 12 hours.
- Quench: Pour mixture onto ice/HCl.
- Workup: Extract with EtOAc, wash with brine, dry over Na_2SO_4 .
- Purification: Recrystallization from Hexane/EtOAc.
- Yield Expectation: 75-85%.

Step 2: Carbonyl Reduction (Wolff-Kishner Modification)

Objective: Reduction of the ketone to the methylene group.

- Reagents: Keto-acid intermediate (1.0 eq), Hydrazine hydrate (3.0 eq), KOH (4.0 eq).
- Solvent: Diethylene glycol (high boiling point).
- Procedure:
 - Mix keto-acid, hydrazine, and KOH in diethylene glycol.
 - Heat to 100°C for 2 hours (formation of hydrazone).
 - Raise temperature to $180\text{-}200^\circ\text{C}$ to distill off water and excess hydrazine.
 - Reflux for 3-4 hours.
 - Workup: Cool, dilute with water, acidify with HCl to pH 2.
 - Isolation: Filter the precipitated solid (Target Product).
 - Yield Expectation: 80-90%.

Analytical Characterization

To validate the structure, specifically the position of the fluorine atoms and the oxidation state of the linker chain, the following analytical signatures are diagnostic.

Nuclear Magnetic Resonance (NMR)

Nucleus	Diagnostic Signal (ppm)	Multiplicity	Assignment
^1H NMR	1.95	Quintet	CH_2 (Central methylene of propyl chain)
^1H NMR	2.35	Triplet	$\text{CH}_2\text{-COOH}$
^1H NMR	2.65	Triplet	Ar-CH_2
^1H NMR	6.80 - 7.00	Multiplet	Ar-H (Symmetric protons at positions 2,6)
^{19}F NMR	-134.0 to -136.0	Multiplet	Meta-F (Positions 3,5)
^{19}F NMR	-160.0 to -163.0	Triplet	Para-F (Position 4)

Note: The ^{19}F NMR integration ratio must be 2:1 (Meta:Para). If the ratio is 1:1:1, the substitution pattern is likely 2,3,4 or 2,4,5, indicating an incorrect isomer.

Mass Spectrometry (MS)

- Ionization: ESI- (Negative Mode)
- Molecular Ion: $[\text{M-H}]^- = 217.1$
- Fragmentation: Loss of CO_2 (m/z 44) to yield the [3,4,5-trifluoropropylbenzene] radical anion.

Applications in R&D Liquid Crystal Mesogens

The 3,4,5-trifluorophenyl group is a "gold standard" motif for Vertical Alignment (VA) mode LCDs.

- Mechanism: The C-F bonds at positions 3, 4, and 5 create a resultant dipole moment opposing the longitudinal axis of the molecule.
- Result: Large negative dielectric anisotropy (), allowing the liquid crystals to align perpendicular to an applied electric field, essential for the deep blacks in modern displays.
- Usage: The butyric acid tail is often converted to an ester or alkene to link with other rigid cores (e.g., bicyclohexyls).

Pharmaceutical Bioisosterism

In drug discovery, this compound acts as a fluorinated bioisostere of 4-phenylbutyric acid (a known HDAC inhibitor and chemical chaperone).

- Metabolic Stability: The fluorine atoms block the primary sites of metabolic attack (para-hydroxylation), significantly increasing the in vivo half-life.
- Lipophilicity: The increased LogP improves blood-brain barrier (BBB) penetration for neurological targets.

Safety & Handling (MSDS Highlights)

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Signal Word: Warning.
- H-Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Storage: Store at room temperature, desiccated. Stable under normal conditions.
- Reactivity: Incompatible with strong oxidizing agents and strong bases.

References

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